

5-Cyanophthalide molecular weight and formula

C₉H₅NO₂

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Cyanophthalide

Cat. No.: B015270

[Get Quote](#)

An In-depth Technical Guide to 5-Cyanophthalide

Introduction

5-Cyanophthalide, with the chemical formula C₉H₅NO₂, is a pivotal organic intermediate in the fine chemical and pharmaceutical sectors.[1][2] Identified by its CAS number 82104-74-3, this compound is primarily recognized as a crucial building block in the synthesis of prominent antidepressant medications, namely Citalopram and its active S(+) enantiomer, Escitalopram.[1][3][4][5][6] Its molecular structure incorporates a phthalide ring fused with a cyano functional group, which imparts unique reactivity and makes it a versatile reagent in various organic syntheses.[1][7] This guide provides a comprehensive overview of **5-Cyanophthalide**, including its chemical and physical properties, detailed synthesis protocols, and key applications, tailored for professionals in research and drug development.

Chemical and Physical Properties

5-Cyanophthalide is a white to off-white or faint yellow crystalline powder. Its chemical stability and specific reactivity profile make it highly valued for industrial-scale chemical production.[1] The key quantitative properties of **5-Cyanophthalide** are summarized in the table below for clear reference and comparison.

Property	Value	References
Molecular Formula	C9H5NO2	[8][9][10][11][12][13][14][15]
Molecular Weight	159.14 g/mol	[7][8][9][10][11][12][13][15]
Appearance	White to almost white/pale yellow crystalline powder	[8]
Melting Point	201-205 °C	[4][8][16][17]
CAS Number	82104-74-3	[8][9][11][12]
PubChem CID	821218	[8][12]
EC Number	279-900-2	[12][16]
Purity	≥ 97-98% (HPLC)	[8][16]
Solubility	Limited solubility in organic solvents; sparingly soluble in water	[4]
Storage	Store at room temperature in a cool, dry place away from direct heat and sunlight	[1][8][18]

Synthesis and Experimental Protocols

The synthesis of **5-Cyanophthalide** is a well-documented process, with several methodologies established to ensure high purity and yield. The most common precursor for its synthesis is 5-carboxyphthalide. Below are detailed protocols for key synthetic routes.

1. Synthesis from 5-Carboxyphthalide via Amide Intermediate

This is a two-step method that involves the conversion of 5-carboxyphthalide to an amide, which is subsequently dehydrated to yield **5-Cyanophthalide**. [19][20]

- Step A: Formation of 5-Carbamoylphthalide
 - Suspend 5-carboxyphthalide in an appropriate alcohol (e.g., ethanol).

- Add a dehydrating agent such as phosphorus oxychloride (POCl_3) dropwise.
- Heat the reaction mixture to reflux for several hours to form the corresponding ester (e.g., 5-ethoxycarbonylphthalide).[\[20\]](#)
- Isolate the ester and suspend it in a solution of ammonia in methanol within a pressure reactor.
- Heat the mixture (e.g., to 80°C for 20 hours).[\[19\]](#)[\[20\]](#)
- After cooling, pour the mixture into ice water and adjust the pH to 1 with concentrated hydrochloric acid to precipitate the 5-carbamoylphthalide.
- Filter, wash with water, and dry the product in vacuo.[\[19\]](#)[\[20\]](#)
- Step B: Dehydration to **5-Cyanophthalide**
 - Suspend the dried 5-carbamoylphthalide in a suitable solvent like toluene.
 - Add a dehydrating agent, such as thionyl chloride (SOCl_2), and a catalytic amount of N,N-dimethylformamide (DMF).[\[11\]](#)[\[19\]](#)
 - Heat the reaction mixture (e.g., at 75°C for 6 hours).[\[11\]](#)[\[19\]](#)
 - Cool the solution to room temperature to allow for crystallization.
 - Filter the crystals, wash with toluene and water, and then recrystallize from a suitable solvent to obtain pure **5-Cyanophthalide**.[\[19\]](#)

2. One-Pot Synthesis from 5-Carboxyphthalide

A more streamlined approach involves a one-pot synthesis that avoids the isolation of intermediates, making the process more efficient and cost-effective.[\[5\]](#)

- Experimental Protocol:
 - Suspend 5-carboxyphthalide and a sulfonamide (e.g., sulfamide) in a high-boiling point solvent such as sulfolane.[\[5\]](#)

- Add a dehydrating/chlorinating agent like thionyl chloride to the suspension.[5]
- Raise the temperature of the reaction mixture to approximately 130-140°C for about 2 hours. Gas evolution may be observed as the reaction progresses.[5]
- After the reaction is complete, the **5-Cyanophthalide** can be isolated by adding water to the mixture, followed by filtration and washing of the resulting crystals.[5]
- Further purification can be achieved through recrystallization if necessary.[5]

3. Synthesis via 5-Chlorocarbonyl Phthalide and Hydroxylamine

This process involves the conversion of 5-carboxyphthalide to its acid chloride, followed by reaction with hydroxylamine and subsequent dehydration.[3]

- Experimental Protocol:
 - In an inert nitrogen atmosphere, add 5-carboxyphthalide to thionyl chloride with a catalytic amount of DMF.[3]
 - Heat the system under reflux (e.g., at 60°C) for approximately 3-5 hours to form 5-chlorocarbonyl phthalide.[3]
 - Evaporate the excess thionyl chloride under vacuum and take up the residue in a solvent like tetrahydrofuran (THF).[3]
 - React the resulting 5-chlorocarbonyl phthalide solution with hydroxylamine in an aprotic organic solvent. The reaction temperature is typically maintained between 0 and 20°C. This forms the 5-hydroxamyl phthalide intermediate.[3]
 - The final step is the dehydration of the 5-hydroxamyl phthalide using an agent like thionyl chloride or phosphorus oxychloride to yield **5-Cyanophthalide**. [3]

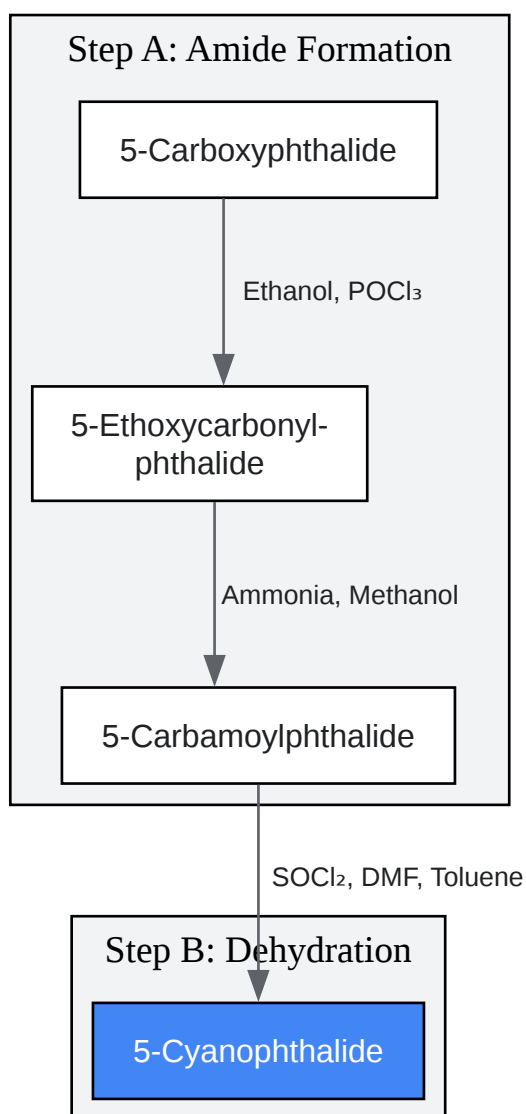
Applications in Drug Development and Organic Synthesis

The primary application of **5-Cyanophthalide** is as a key starting material in the pharmaceutical industry.

- **Antidepressant Synthesis:** It is an indispensable intermediate in the industrial production of the selective serotonin reuptake inhibitors (SSRIs) Citalopram and Escitalopram.[1][2][4][5] The synthesis of Citalopram involves sequential Grignard reactions with **5-Cyanophthalide** as the starting point.[6]
- **Organic Synthesis:** Beyond its role in antidepressant manufacturing, researchers utilize **5-Cyanophthalide** as a versatile building block for creating more complex molecules and new materials with unique properties.[2][8]
- **Other Industrial Uses:** It also finds applications in the formulation of agrochemicals, such as pesticides and herbicides, and in the production of fluorescent dyes, which are vital for biological imaging and diagnostics.[8]

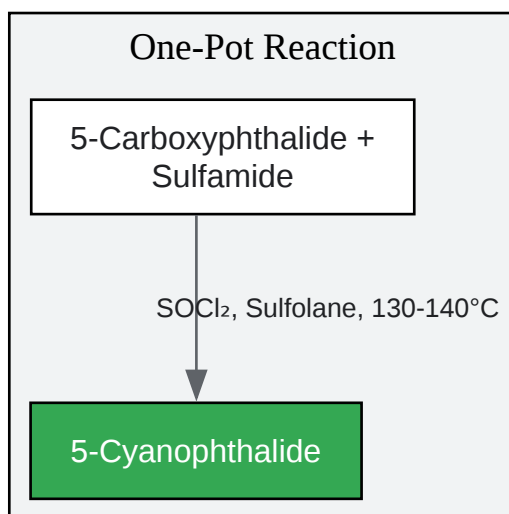
Visualizations

The logical flow of the synthetic pathways described can be visualized to aid in understanding the chemical transformations.



[Click to download full resolution via product page](#)

Caption: Synthesis of **5-Cyanophthalide** via an Amide Intermediate.



[Click to download full resolution via product page](#)

Caption: One-Pot Synthesis of **5-Cyanophthalide**.

Conclusion

5-Cyanophthalide (C₉H₅NO₂) is a high-value chemical intermediate with significant importance in the pharmaceutical landscape. Its well-established synthesis routes and critical role in the production of essential medications like Citalopram underscore its value to the drug development industry. The consistent demand for high-purity **5-Cyanophthalide** highlights the need for robust and efficient manufacturing processes. This guide provides researchers and scientists with the core technical information required to understand and utilize this versatile compound in their work.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 5-Cyanophthalide Properties, Synthesis, Application | Jay Finechem [jayfinechem.com]
- 2. nbinno.com [nbinno.com]

- 3. EP1777221A1 - Process for the preparation of 5-cyanophthalide starting from 5-carboxyphthalide - Google Patents [patents.google.com]
- 4. cionpharma.com [cionpharma.com]
- 5. US6441201B1 - Method for the preparation of 5-cyanophthalide - Google Patents [patents.google.com]
- 6. WO2005077927A1 - One pot synthesis of citalopram from 5-cyanophthalide - Google Patents [patents.google.com]
- 7. 5-Cyanophthalide (CAS 82104-74-3) - High-Purity Reagent [benchchem.com]
- 8. chemimpex.com [chemimpex.com]
- 9. scbt.com [scbt.com]
- 10. Dip Chem Industries | API/INTERMEDIATES | 5-Cyanophthalide [pharma-india.com]
- 11. 5-Cyanophthalide synthesis - chemicalbook [chemicalbook.com]
- 12. 1,3-Dihydro-1-oxoisobenzofuran-5-carbonitrile | C₉H₅NO₂ | CID 821218 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 13. Cyanophthalide | C₉H₅NO₂ | CID 11084153 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 14. PubChemLite - 5-cyanophthalide (C₉H₅NO₂) [pubchemlite.lcsb.uni.lu]
- 15. 5-cyano phthalide | Drug Information, Uses, Side Effects, Pharma intermediate Chemistry | PharmaCompass.com [pharmacompass.com]
- 16. 5-氰苯酐 97% | Sigma-Aldrich [sigmaaldrich.com]
- 17. 5-Cyanophthalide | 82104-74-3 [chemicalbook.com]
- 18. 5-Cyanophthalide 82104-74-3 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 19. patentimages.storage.googleapis.com [patentimages.storage.googleapis.com]
- 20. US20020019546A1 - Method for the preparation of 5-cyanophthalide - Google Patents [patents.google.com]
- To cite this document: BenchChem. [5-Cyanophthalide molecular weight and formula C₉H₅NO₂]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b015270#5-cyanophthalide-molecular-weight-and-formula-c9h5no2]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com